

proper storage and handling of Kif18A-IN-6

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Compound of Interest

Compound Name: Kif18A-IN-6

Cat. No.: B10857289

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Kif18A-IN-6 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and use of **Kif18A-IN-6**.

Frequently Asked Questions (FAQs)

Q1: How should I store **Kif18A-IN-6** upon arrival?

A: Upon arrival, **Kif18A-IN-6** powder should be stored at -20°C for up to 3 years.^[1] For long-term storage of stock solutions, it is recommended to store them at -80°C.^{[2][3][4]}

Q2: What are the recommended storage conditions for **Kif18A-IN-6** stock solutions?

A: Prepared stock solutions of **Kif18A-IN-6** should be aliquoted to avoid repeated freeze-thaw cycles.^{[3][4]} Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2][3][4]}

Q3: How do I dissolve **Kif18A-IN-6**?

A: **Kif18A-IN-6** is soluble in DMSO.^{[1][2][5]} For in vitro experiments, you can prepare a stock solution in DMSO at a concentration of up to 125 mg/mL (223.32 mM).^{[1][2][5]} It is recommended to use ultrasonic treatment to aid dissolution.^{[1][2][5]} Due to the hygroscopic nature of DMSO, it is advisable to use a newly opened bottle.^[2]

Q4: I see precipitation in my stock solution after thawing. What should I do?

A: If you observe precipitation after thawing your stock solution, you can warm the solution and/or use sonication to help redissolve the compound.^[2] To prevent this, ensure the compound is fully dissolved initially and consider storing it in smaller aliquots to minimize temperature fluctuations.

Q5: What is the stability of **Kif18A-IN-6** in its powdered form?

A: In its powdered form, **Kif18A-IN-6** is stable for up to 3 years when stored at -20°C.^[1]

Q6: How should I prepare **Kif18A-IN-6** for in vivo experiments?

A: For in vivo studies, a common formulation involves a two-step solvent addition. First, dissolve the compound in 10% DMSO, and then add 90% corn oil to the solution.^[1] It is recommended to prepare this working solution fresh on the day of use.^[2]

Q7: What is the mechanism of action of **Kif18A-IN-6**?

A: **Kif18A-IN-6** is an orally active inhibitor of the mitotic kinesin Kif18A.^{[2][4][5][6][7][8][9][10]} It specifically targets the microtubule-dependent ATPase activity of Kif18A, which is crucial for regulating chromosome alignment during mitosis.^{[1][2][4][5][7][8]} Inhibition of Kif18A leads to mitotic arrest and cell death, particularly in chromosomally unstable cancer cells.^{[11][12][13]}

Quantitative Data Summary

Chemical Properties of Kif18A-IN-6

Property	Value	Reference
CAS Number	2914879-10-8	^{[1][2]}
Molecular Formula	C28H37N3O5S2	^[1]
Molecular Weight	559.74 g/mol	^{[1][5]}
Appearance	Solid	^[6]

Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1]
In Solvent	-80°C	6 months	[1][2][3][4]
-20°C	1 month	[1][2][3][4]	

Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	125 mg/mL (223.32 mM)	Ultrasonic treatment may be needed.	[1][2][5]
In Vivo Formulation	≥ 2.08 mg/mL (3.72 mM)	10% DMSO + 90% corn oil	[1]

In Vitro and In Vivo Efficacy

Parameter	Value	Cell Line/Model	Reference
IC50 (ATPase Activity)	0.016 μ M	KIF18A microtubule-dependent ATPase activity	[1][2][5][7][8][9]
IC50 (Cell Viability)	0.0040 μ M	JIMT-1	[1][2]
0.0051 μ M	HCC-15	[1][2]	
0.0051 μ M	NIH-OVCAR3	[1][2]	
Tumor Growth Inhibition	61 \pm 10%	HCC15 and OVCAR3 mouse models (10 mg/kg)	[2]
89 \pm 7%	HCC15 and OVCAR3 mouse models (30 mg/kg)	[2]	
94 \pm 5%	HCC15 and OVCAR3 mouse models (60 mg/kg)	[2]	

Experimental Protocols

Preparation of Stock Solutions

- Weighing: Carefully weigh the desired amount of **Kif18A-IN-6** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of newly opened DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 178.65 μ L of DMSO to 1 mg of **Kif18A-IN-6**).
- Dissolution: Vortex the solution and use an ultrasonic bath to ensure complete dissolution.[1][2][5]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials.

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

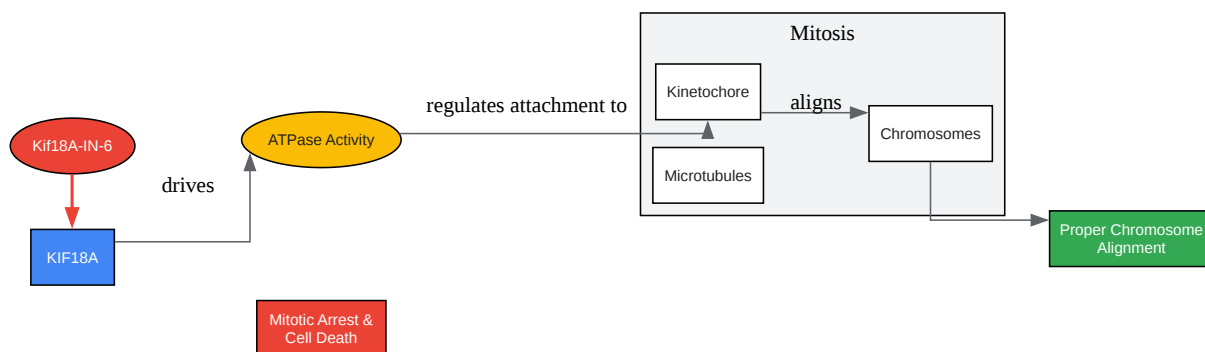
In Vitro Cell Viability Assay

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of the **Kif18A-IN-6** stock solution in the appropriate cell culture medium.
- Treatment: Remove the old medium from the wells and add the medium containing the different concentrations of **Kif18A-IN-6**. Include a DMSO-only control.
- Incubation: Incubate the plate for the desired duration (e.g., 7 days).[\[1\]](#)[\[2\]](#)
- Viability Assessment: Use a standard cell viability reagent (e.g., CellTiter-Glo®, MTS) according to the manufacturer's instructions to measure cell viability.
- Data Analysis: Calculate the IC50 value by plotting the cell viability against the log of the inhibitor concentration.

In Vivo Formulation Preparation

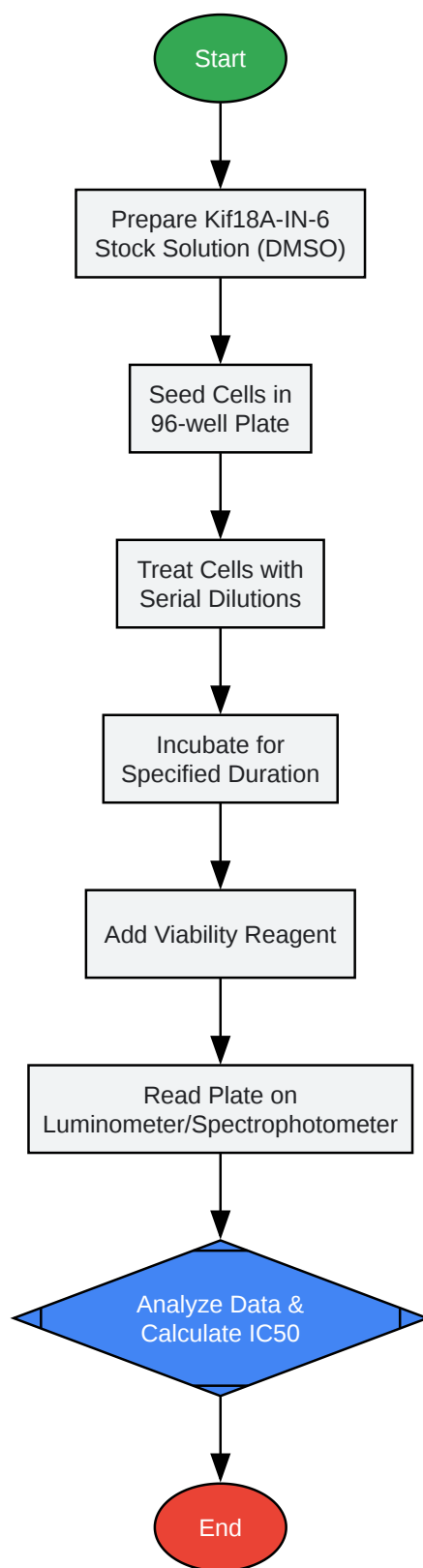
- Initial Dissolution: Dissolve the required amount of **Kif18A-IN-6** in DMSO to make up 10% of the final volume.
- Addition of Vehicle: Add corn oil to the DMSO solution to make up the remaining 90% of the final volume.[\[1\]](#)
- Homogenization: Vortex or sonicate the mixture to ensure a clear and homogenous solution.
- Administration: This formulation is suitable for oral administration (p.o.).[\[2\]](#) It is crucial to prepare this formulation fresh on the day of the experiment.[\[2\]](#)

Visual Guides



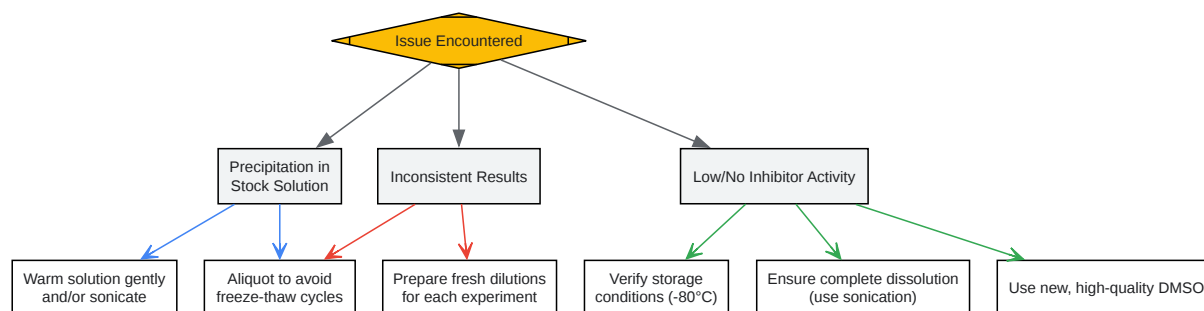
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Caption: KIF18A signaling pathway during mitosis and inhibition by **Kif18A-IN-6**.



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Caption: Experimental workflow for an in vitro cell viability assay using **Kif18A-IN-6**.



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Caption: Troubleshooting guide for common issues with **Kif18A-IN-6**.

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